

E235 steel chemical composition and properties.

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Compound of Interest

Compound Name: E235

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E235 Steel: A Comprehensive Technical Guide

An In-depth Analysis of Chemical Composition, Mechanical Properties, and Quality Control Protocols for Non-Alloy Quality Steel **E235** (1.0308).

This technical guide provides a detailed overview of the non-alloy quality steel grade **E235** (material number 1.0308), a widely utilized material in mechanical and general engineering applications, particularly for welded and seamless tubes.^[1] Intended for researchers, scientists, and professionals in drug development who may utilize this material in equipment and infrastructure, this document outlines its chemical composition, mechanical and physical properties, and the standardized experimental protocols for its characterization.

Chemical Composition

The chemical composition of **E235** steel is a critical determinant of its mechanical properties and performance. It is primarily a carbon-manganese steel with controlled levels of silicon, phosphorus, and sulfur to ensure good weldability and formability. The composition is governed by standards such as EN 10305-1.^{[2][3]}

The table below summarizes the specified chemical composition limits for **E235** steel.

Element	Symbol	Maximum Content (% by mass)
Carbon	C	0.17
Silicon	Si	0.35
Manganese	Mn	1.20
Phosphorus	P	0.025
Sulfur	S	0.025

Table 1: Chemical Composition of **E235** Steel according to EN 10305-1.[3]

Mechanical Properties

The mechanical properties of **E235** steel are significantly influenced by its delivery condition, which results from different heat treatment and processing methods. Common delivery conditions include As-Welded (+CR1), Annealed (+A), Normalized (+N), Cold Drawn/Hard (+C), and Cold Drawn/Soft (+LC).

The following table presents the mechanical properties of **E235** steel in various delivery conditions as specified in EN 10305-1.

Delivery Condition	Symbol	Tensile Strength (Rm) [MPa]	Yield Strength (ReH) [MPa]	Elongation (A) [%]
As-Welded	+CR1	340 - 480	-	-
Annealed	+A	315 min	-	25 min
Normalized	+N	340 - 480	235 min	25 min
Cold Drawn/Hard	+C	480 min	384 min	6 min
Cold Drawn/Soft	+LC	420 min	294 min	10 min

Table 2: Mechanical Properties of **E235** Steel in Different Delivery Conditions.[4]

Physical Properties

The physical properties of **E235** steel are essential for engineering design and performance analysis. These properties are generally consistent for low-carbon steels.

Property	Value	Unit
Density	7.9	g/cm ³
Young's Modulus (Modulus of Elasticity)	190	GPa
Poisson's Ratio	0.29	-
Thermal Conductivity	51	W/m·K
Coefficient of Thermal Expansion	12	µm/m·K
Specific Heat Capacity	470	J/kg·K

Table 3: Physical Properties of **E235** Steel.[\[5\]](#)

Experimental Protocols

Accurate characterization of **E235** steel relies on standardized experimental protocols. The following sections detail the methodologies for determining its chemical composition and mechanical properties.

Chemical Analysis: Optical Emission Spectrometry (OES)

Optical Emission Spectrometry is a standard and rapid method for determining the elemental composition of metallic materials.

Methodology:

- **Sample Preparation:** A representative sample is taken from the **E235** steel product. The surface of the sample is ground flat and cleaned to remove any contaminants or surface

irregularities that could interfere with the analysis.

- **Excitation:** The prepared sample is placed in the OES instrument. An electric spark is generated between an electrode and the sample surface, creating a high-temperature plasma. This plasma excites the atoms within the sample, causing them to emit light at characteristic wavelengths for each element.
- **Light Dispersion and Detection:** The emitted light is passed through a diffraction grating, which separates the light into its constituent wavelengths, creating a spectrum. A series of detectors, such as photomultiplier tubes or charge-coupled devices, are positioned to measure the intensity of the light at specific wavelengths corresponding to the elements of interest.
- **Data Analysis:** The intensity of the emitted light for each element is proportional to its concentration in the sample. The instrument's software compares the measured intensities to those of certified reference materials with known compositions to provide a quantitative analysis of the sample's chemical makeup.

Mechanical Testing: Tensile Test (ISO 6892-1)

The tensile test is performed to determine key mechanical properties such as tensile strength, yield strength, and elongation. The procedure for metallic materials is detailed in the ISO 6892-1 standard.^[6]

Methodology:

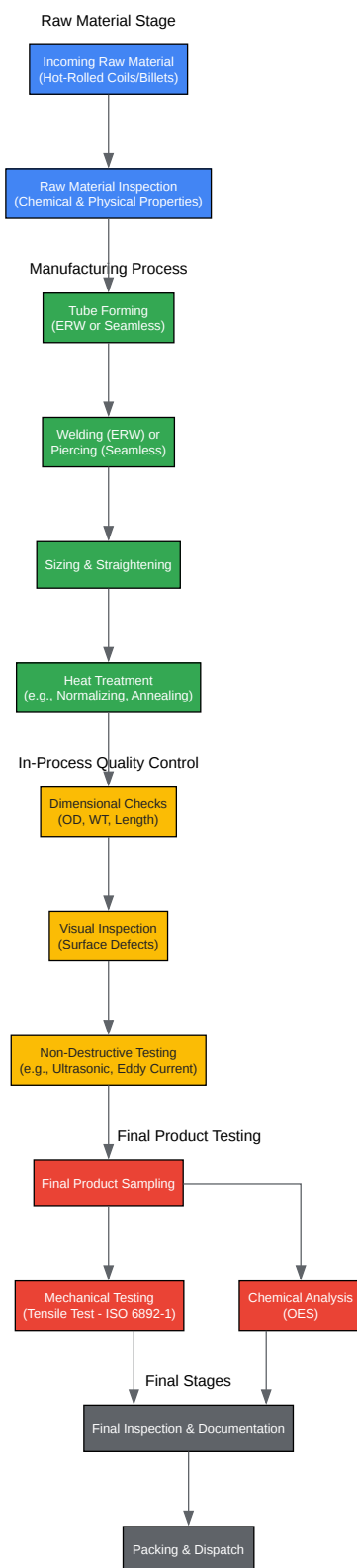
- **Test Piece Preparation:** For tubular products, a test piece is typically prepared by taking a full-tube section or by machining a strip from the tube wall. The dimensions of the test piece, including the gauge length, are precisely measured and recorded. The edges of machined samples must be free from work-hardening effects.^{[7][8]}
- **Test Setup:** The test piece is securely mounted in the grips of a universal testing machine. An extensometer is attached to the gauge length of the specimen to accurately measure the elongation during the test.
- **Test Execution:** A uniaxial tensile load is applied to the test piece at a controlled rate. The load and the corresponding extension are continuously recorded throughout the test until the

specimen fractures.

- Data Analysis:
 - Yield Strength (ReH): The stress at which a distinct increase in strain occurs with little or no increase in stress.
 - Tensile Strength (Rm): The maximum stress the material can withstand before fracture.
 - Elongation (A): The percentage increase in the original gauge length after fracture. This is determined by fitting the fractured ends of the test piece back together and measuring the final gauge length.

Quality Control Workflow

A robust quality control workflow is essential in the manufacturing of **E235** steel products to ensure they meet the required specifications and performance standards. The following diagram illustrates a typical quality control process for steel tube manufacturing.



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Quality control workflow for **E235** steel tube manufacturing.

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